

Physicochemical Properties of 9-Deacetyltaxinine E: An In-depth Technical Guide

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Compound of Interest

Compound Name: 9-Deacetyltaxinine E

Cat. No.: B15591883

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For Researchers, Scientists, and Drug Development Professionals

Introduction

9-Deacetyltaxinine E is a naturally occurring diterpenoid belonging to the taxane family of compounds. These compounds, originally isolated from plants of the *Taxus* genus, have garnered significant attention in the scientific community, primarily due to the potent anticancer activity of prominent members like Paclitaxel (Taxol®). **9-Deacetyltaxinine E** is specifically isolated from *Taxus mairei* and *Taxus × media*. This technical guide provides a comprehensive overview of the currently available physicochemical properties of **9-Deacetyltaxinine E**, intended to serve as a valuable resource for researchers and professionals in drug discovery and development.

Core Physicochemical Data

The fundamental physicochemical properties of **9-Deacetyltaxinine E** that have been established are summarized in the table below.

Property	Value	Source
Molecular Weight	608.72 g/mol	[1]
Chemical Formula	C ₃₅ H ₄₄ O ₉	[1]
CAS Number	284672-78-2	[1]
Initial Source	Seeds of <i>Taxus mairei</i>	[1][2]

Tabulated Spectroscopic and Physical Data

Comprehensive experimental data for the spectroscopic and physical properties of **9-Deacetyltaxinine E** are not widely available in the public domain at the time of this publication. The following tables are provided as a template for researchers to populate as data becomes available through experimental characterization.

Table 1: Spectroscopic Data

Technique	Data
¹ H NMR	Specific chemical shift data is not currently available in public literature.
¹³ C NMR	Specific chemical shift data is not currently available in public literature.
Mass Spectrometry (MS)	Detailed mass spectrum analysis is not currently available in public literature.
Infrared (IR) Spectroscopy	Specific infrared absorption data is not currently available in public literature.
UV-Vis Spectroscopy	Specific UV-Vis absorption maxima are not currently available in public literature.

Table 2: Physical Properties

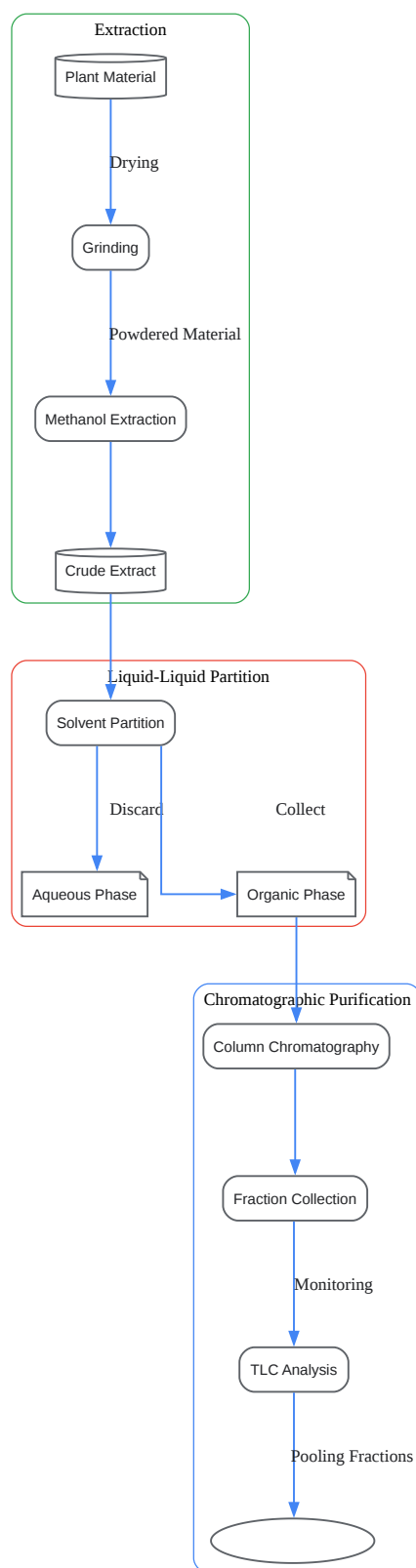
Property	Value
Melting Point	Not currently available in public literature.
Solubility	Solubility data in common organic solvents is not currently available in public literature.

Experimental Protocols

Detailed experimental protocols for the specific isolation and purification of **9-Deacetyltaxinine E** are not readily found in published literature. However, a general methodology for the isolation of taxoids from *Taxus* species can be exemplified as follows. It is important to note that specific conditions would need to be optimized for the targeted isolation of **9-Deacetyltaxinine E**.

General Protocol for Taxoid Isolation from *Taxus* Species

This protocol outlines a typical workflow for the extraction and isolation of taxane diterpenoids.



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Caption: General workflow for the isolation of taxoids.

Methodology:

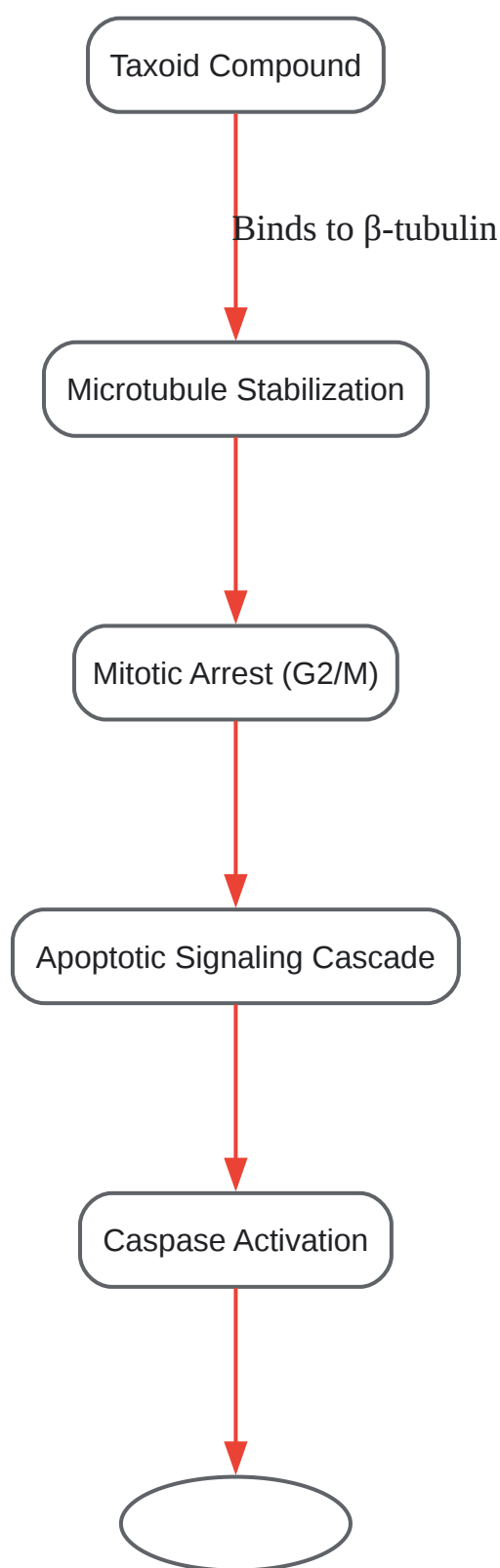
- **Extraction:** Dried and powdered plant material (e.g., seeds, needles, or bark of *Taxus mairei*) is subjected to exhaustive extraction with a polar solvent, typically methanol, at room temperature. The solvent is then removed under reduced pressure to yield a crude extract.
- **Liquid-Liquid Partitioning:** The crude extract is suspended in water and partitioned successively with organic solvents of increasing polarity, such as hexane, dichloromethane, and ethyl acetate. This step separates compounds based on their polarity, with taxoids typically concentrating in the dichloromethane and ethyl acetate fractions.
- **Chromatographic Purification:** The taxoid-rich fractions are then subjected to a series of chromatographic techniques for further purification. This often involves:
 - **Column Chromatography:** Using silica gel or other stationary phases with a gradient elution system of solvents like hexane-ethyl acetate or dichloromethane-methanol.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** For final purification of the target compound, **9-Deacetyltaxinine E**, using a suitable column (e.g., C18) and mobile phase.
- **Structure Elucidation:** The structure of the isolated pure compound is confirmed using various spectroscopic methods, including ^1H NMR, ^{13}C NMR, Mass Spectrometry, and X-ray crystallography.

Biological Activity and Signaling Pathways

Specific biological activities and associated signaling pathways for **9-Deacetyltaxinine E** have not been extensively reported in the available scientific literature. However, the broader class of taxoids exhibits a range of biological effects, with anticancer activity being the most prominent.

Taxanes, such as Paclitaxel, are known to function as microtubule-stabilizing agents. They bind to the β -tubulin subunit of microtubules, promoting their polymerization and inhibiting their depolymerization. This disruption of microtubule dynamics leads to cell cycle arrest at the G2/M phase and ultimately induces apoptosis in cancer cells.

While it is plausible that **9-Deacetyltaxinine E** may share some biological activities with other taxoids, this remains to be experimentally verified. The following diagram illustrates a simplified representation of the apoptotic signaling pathway often implicated in the action of microtubule-targeting anticancer agents.



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Caption: Simplified apoptotic pathway for taxoid compounds.

Conclusion

9-Deacetyltaxinine E represents a naturally occurring taxane with potential for further scientific investigation. This guide consolidates the currently known physicochemical data for this compound. A significant gap in the publicly available literature exists concerning its detailed spectroscopic characterization, physical properties, specific biological activities, and mechanism of action. Further research is warranted to fully elucidate the properties of **9-Deacetyltaxinine E** and to explore its potential therapeutic applications. The provided general protocols and pathway diagrams for related taxoids can serve as a foundational framework for such future studies.

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